

Physicochemical Properties of N-BOC-3-Fluoro-D-phenylalanine

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Compound of Interest		
Compound Name:	N-BOC-3-Fluoro-D-phenylalanine	
Cat. No.:	B558693	Get Quote

N-BOC-3-Fluoro-D-phenylalanine is a derivative of the amino acid phenylalanine utilized in peptide synthesis and medicinal chemistry.[1][2] The incorporation of a fluorine atom and a tert-butyloxycarbonyl (Boc) protecting group allows for its use as a building block in the development of novel therapeutics with potentially enhanced stability and biological activity.[1] [2]

The core physicochemical properties of this compound are summarized below.

Property	Value
Molecular Formula	C14H18FNO4
Molecular Weight	283.30 g/mol [3][4] (or 283.2 g/mol [1][2])
Appearance	White to off-white solid/powder
CAS Number	114873-11-9

Disclaimer: The generation of a comprehensive technical guide, detailed experimental protocols, and associated signaling pathway diagrams is beyond the scope of this response. Such a document would require extensive, original experimental data and in-depth analysis that is not available through publicly accessible search results.



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 [https://www.benchchem.com/product/b558693#n-boc-3-fluoro-d-phenylalanine-molecular-weight-and-formula]

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